Structural & Functional Profiling: 2,3-Dimethyloxolane-3-carboxylic Acid vs. Heterocyclic Analogs

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2,3-Dimethyloxolane-3-carboxylic acid*
CAS No.:	*1461715-64-9*
Cat. No.:	*B1379154*

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Executive Summary

2,3-Dimethyloxolane-3-carboxylic acid represents a specialized, conformationally constrained scaffold in medicinal chemistry.[1] Unlike its unsubstituted parent (tetrahydrofuran-3-carboxylic acid) or nitrogenous analogs (proline derivatives), this molecule introduces a quaternary center at C3 and a vicinal methyl group at C2.

This specific substitution pattern offers three distinct advantages in drug design:

- Metabolic Blockade: The C2-methyl group sterically hinders the C2-position, a common site for cytochrome P450-mediated

  -hydroxylation in cyclic ethers.

- Conformational Locking: The vicinal dimethyl interactions restrict the "puckering" of the oxolane ring, reducing entropic penalty upon binding to protein targets.

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- Bioisosteric Modulation: It serves as a non-basic, polar isostere of 3-methylproline, useful when a protonatable amine is undesirable for permeability or toxicity reasons.

Comparative Analysis: Physicochemical & Functional Matrix

The following table contrasts **2,3-Dimethyloxolane-3-carboxylic acid** with its primary structural analogs used in Fragment-Based Drug Discovery (FBDD).

Feature	2,3-Dimethyloxolane-3-COOH	Tetrahydrofuran-3-COOH **(Parent)**	N-Boc-3-Methylproline **(Nitrogen Analog)**	2,3-Dimethylcyclopentane-COOH **(Carbocycle)**
Core Character	Polar, Non-basic, Rigid	Polar, Non-basic, Flexible	Polar, Basic (if unprotected), Rigid	Lipophilic, Non-basic, Rigid
Calc.[2] LogP	~0.8 - 1.1	~0.1 - 0.3	~1.5 (Boc) / -1.2 (Free)	~1.8 - 2.1
pKa (COOH)	~4.2 - 4.5	~3.9 - 4.1	~3.8 (Proline)	~4.8 - 5.0
H-Bond Donors	1 (COOH)	1 (COOH)	1 (COOH)	1 (COOH)
H-Bond Acceptors	3 (COOH + Ether O)	3 (COOH + Ether O)	3 (COOH + Amide/Amine)	2 (COOH)
Metabolic Liability	Low (C2 blocked)	High (C2 -oxidation)	Medium (N-oxidation)	Low (Inert ring)
Primary Utility	Soluble, stable scaffold	Solubility enhancer	H-bond donor mimic	Lipophilicity booster

Expert Insight: The "Oxygen Effect"

The oxolane oxygen acts as a weak hydrogen bond acceptor (unlike the CH_2 in cyclopentane) but lacks the donor capability of the NH in proline. This makes the oxolane scaffold ideal for

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targeting pockets where a water molecule is usually trapped; the ether oxygen can displace the structural water, gaining entropy without losing enthalpic binding energy.

Structural Dynamics & Causality

The Quaternary C3 Effect

In the target molecule, Carbon-3 is quaternary (bonded to Methyl, COOH, C2, and C4).

- Causality: This prevents epimerization of the stereocenter at C3, a common issue in monosubstituted

  -keto acids or related metabolites.

- Performance: The C3-Methyl group forces the carboxylic acid into a specific vector (pseudo-axial or pseudo-equatorial depending on C2 stereochemistry), allowing "pre-organization" of the pharmacophore.

Metabolic Stability Mechanism

Cyclic ethers (THFs) are notoriously unstable in vivo due to P450 oxidation at the carbon adjacent to the oxygen (C2/C5).

- Unsubstituted THF: Rapidly oxidized to

  -butyrolactone derivatives (ring opening potential).

- 2,3-Dimethyl Analog: The methyl group at C2 sterically hinders the approach of the Heme-Iron-Oxo species of P450 enzymes. This significantly extends the half-life (

) of the scaffold in microsomal stability assays compared to the parent THF.

Experimental Protocols

A. Synthesis: Radical Cyclization Route

Rationale: Traditional ether synthesis can be prone to elimination. A radical cyclization approach ensures high regioselectivity for the 5-membered ring.

Reagents:

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- Allylic alcohol precursor (e.g., 2-methyl-but-3-en-2-ol derivative).
- Bromoacetic acid equivalent.
- Radical initiator (AIBN) and Hydride source (Bu3SnH or Silane alternative).

Step-by-Step Workflow:

- Etherification: React the allylic alcohol with an

  -bromo ester to form the acyclic ether precursor.
- Radical Cyclization:
  - Dissolve precursor in degassed Benzene or Toluene (0.05 M).
  - Add AIBN (0.1 eq) and Bu3SnH (1.2 eq) via syringe pump over 4 hours at reflux. Slow addition is critical to favor intramolecular cyclization over intermolecular reduction.
- Hydrolysis: Saponify the resulting ester using LiOH in THF/Water (3:1) at room temperature for 2 hours.
- Purification: Acidify to pH 2, extract with EtOAc. Recrystallize from Hexane/EtOAc to separate diastereomers (cis/trans relative to 2,3-methyls).

B. Microsomal Stability Assay (Self-Validating Protocol)

Rationale: To prove the "Metabolic Blockade" hypothesis.

- Preparation: Prepare 10 mM stock solutions of (A) 2,3-Dimethyloxolane-3-COOH and (B) Tetrahydrofuran-3-COOH (Control) in DMSO.
- Incubation:
  - Dilute to 1 µM in phosphate buffer (pH 7.4) containing 0.5 mg/mL Human Liver Microsomes (HLM).
  - Pre-incubate at 37°C for 5 min.

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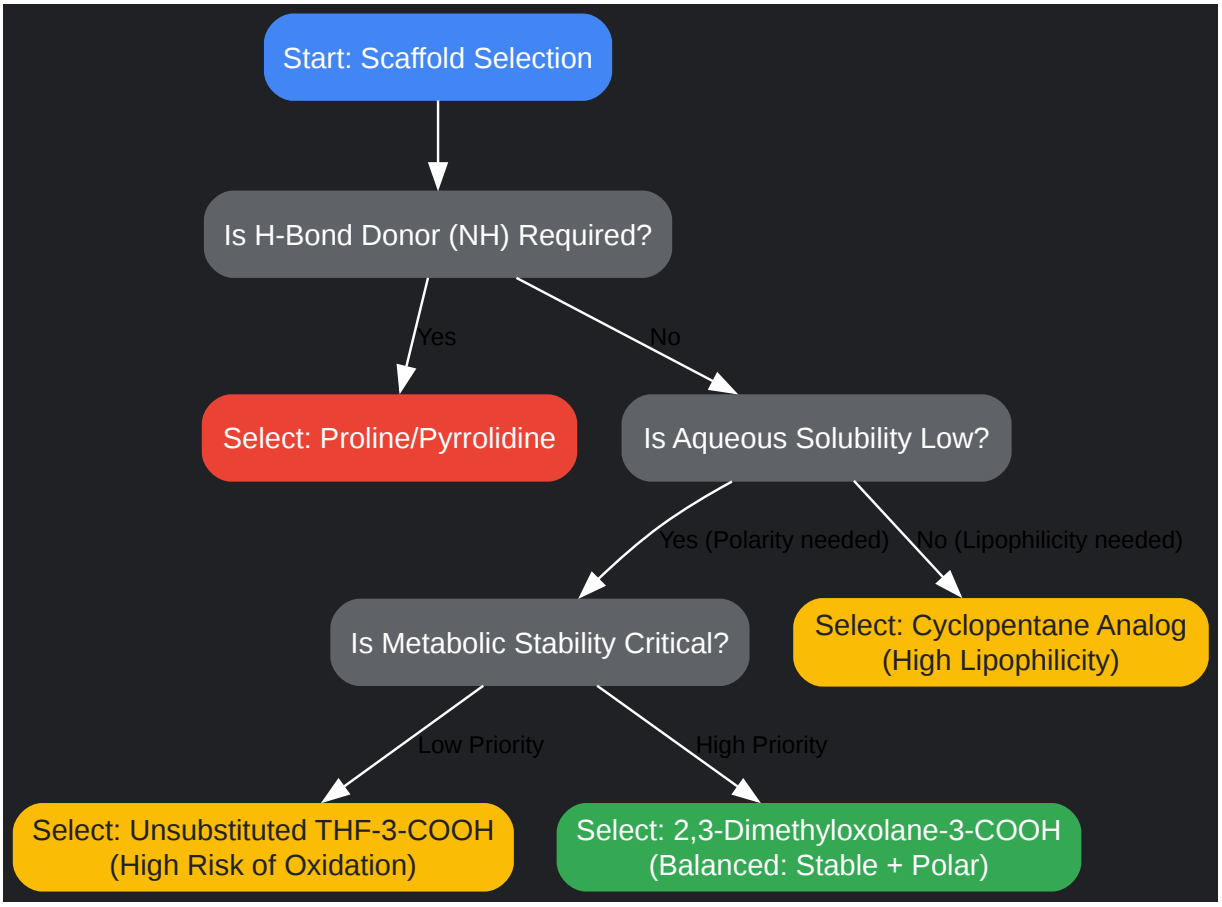
- Initiate reaction with NADPH (1 mM final).

- Sampling: Aliquot 50 µL at t=0, 15, 30, and 60 min. Quench immediately in 150 µL ice-cold Acetonitrile (containing internal standard).
- Analysis: Centrifuge (4000g, 20 min). Analyze supernatant via LC-MS/MS.
- Validation Logic: If the slope of ln(concentration) vs. time for (A) is significantly flatter than (B), the C2-blocking hypothesis is validated.

Decision Framework & Visualizations

Scaffold Selection Decision Tree

Use this logic flow to determine when to deploy the 2,3-dimethyloxolane scaffold versus analogs.



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Caption: Decision matrix for selecting between oxolane, pyrrolidine, and carbocyclic scaffolds based on ADME requirements.

Synthesis & Functionalization Workflow



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Caption: Radical cyclization pathway ensuring 5-exo-trig ring closure and C3-quaternary center formation.

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